

Application Notes & Protocols: Preparation of 3-Pentanol-d5 Stock Solutions

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Compound of Interest

Compound Name: 3-Pentanol-d5

CAS No.: 14848-79-4

Cat. No.: B15605733

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of **3-Pentanol-d5** stock solutions for use in various experimental settings. **3-Pentanol-d5**, a deuterated form of 3-Pentanol, is frequently utilized as an internal standard for quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS)[1]. The stability and distinct mass of deuterated compounds make them ideal tracers in metabolic and pharmacokinetic studies[1][2]. Accurate preparation of stock solutions is critical for obtaining reproducible and reliable experimental results. This guide outlines the necessary materials, safety precautions, and step-by-step procedures for preparing and storing these solutions.

Physicochemical Properties and Safety Information

3-Pentanol-d5 is a stable, isotopically labeled compound. Understanding its physical and chemical properties is essential for accurate solution preparation and safe handling.

Table 1: Physicochemical Properties of **3-Pentanol-d5** and its non-deuterated analogue.

Property	3-Pentanol-d5	3-Pentanol (for reference)
Molecular Formula	C ₅ H ₇ D ₅ O[2]	C ₅ H ₁₂ O[3][4]
Molecular Weight	93.18 g/mol [2]	88.15 g/mol [3][4]
CAS Number	144032-75-7[2][4]	584-02-1[3][5]
Appearance	Colorless liquid[2]	Colorless liquid[3][4]
Density	Not specified, but similar to 3-Pentanol	~0.815 g/cm ³ [3][5]
Boiling Point	Not specified, but similar to 3-Pentanol	~115.3 °C[3][5]
Melting Point	~ -8 °C[2]	~ -63.7 °C[5]
Solubility	Soluble in DMSO, Ethanol, DMF[2]	Miscible with water, soluble in alcohols and other organic solvents[3].

Safety Precautions:

- 3-Pentanol is a flammable liquid and vapor[4]. Handle **3-Pentanol-d5** with the same precaution. Work in a well-ventilated area, preferably a fume hood.
- Vapors may cause irritation to the skin and eyes[2]. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Store the compound and its solutions away from heat, sparks, and open flames.

Experimental Protocols

The following protocols provide a standardized method for preparing a high-concentration primary stock solution and a subsequent lower-concentration working solution.

Protocol 1: Preparation of a 10 mM 3-Pentanol-d5 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many applications.

Materials and Equipment:

- **3-Pentanol-d5**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated micropipettes and sterile tips
- Volumetric flask (e.g., 1 mL or 5 mL)
- Vortex mixer
- Amber glass vials or cryovials for storage

Procedure:

- Determine the required mass of **3-Pentanol-d5**. Use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 93.18 \text{ g/mol} \times 1000 \text{ mg/g} = 0.9318 \text{ mg}$
- Weigh the **3-Pentanol-d5**. Tare the analytical balance with a suitable weighing vessel (e.g., a microcentrifuge tube). Carefully weigh out the calculated mass of **3-Pentanol-d5**.
- Dissolve the compound. Add the weighed **3-Pentanol-d5** to the volumetric flask. Add a portion of the DMSO (approximately half the final volume), cap, and vortex until the solid is completely dissolved.
- Adjust to final volume. Carefully add DMSO to the volumetric flask until the meniscus reaches the calibration mark.

- Homogenize the solution. Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Aliquot and store. Dispense the stock solution into small-volume, clearly labeled amber vials or cryovials. Store at -20°C or -80°C to prevent degradation and evaporation[2]. Aliquoting is crucial to avoid repeated freeze-thaw cycles[2].

Table 2: Quick Reference for Preparing **3-Pentanol-d5** Stock Solutions in DMSO.

Desired Concentration	Volume	Mass of 3-Pentanol-d5 (MW: 93.18)
1 mM	1 mL	0.093 mg
5 mM	1 mL	0.466 mg
10 mM	1 mL	0.932 mg
10 mM	5 mL	4.659 mg
50 mM	1 mL	4.659 mg

Protocol 2: Preparation of a 1 μ M Working Solution

This protocol details the serial dilution of the 10 mM stock solution to a common working concentration.

Materials and Equipment:

- 10 mM **3-Pentanol-d5** stock solution
- Appropriate solvent for the final experiment (e.g., cell culture medium, buffer, methanol)
- Calibrated micropipettes and sterile tips
- Microcentrifuge tubes or other suitable sterile containers

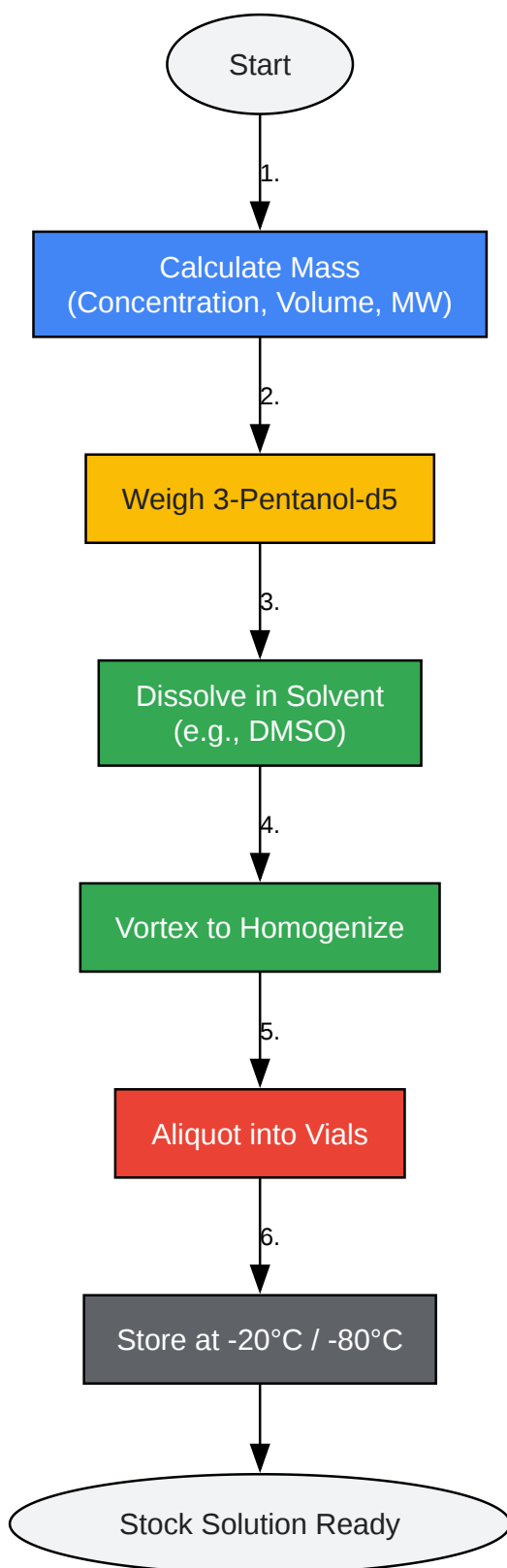
Procedure:

- Perform an intermediate dilution (e.g., to 100 μ M).

- Use the dilution formula: $M_1V_1 = M_2V_2$
- $(10,000 \mu\text{M}) \times V_1 = (100 \mu\text{M}) \times (1000 \mu\text{L})$
- $V_1 = 10 \mu\text{L}$
- Pipette 10 μL of the 10 mM stock solution into 990 μL of the desired solvent to get a 1 mL solution of 100 μM . Vortex gently to mix.
- Perform the final dilution (to 1 μM).
 - Use the 100 μM intermediate solution for this step.
 - $(100 \mu\text{M}) \times V_1 = (1 \mu\text{M}) \times (1000 \mu\text{L})$
 - $V_1 = 10 \mu\text{L}$
 - Pipette 10 μL of the 100 μM intermediate solution into 990 μL of the final solvent to obtain a 1 mL working solution of 1 μM . Vortex gently.
- Use immediately. Working solutions are typically less stable than concentrated stocks and should be prepared fresh before each experiment.

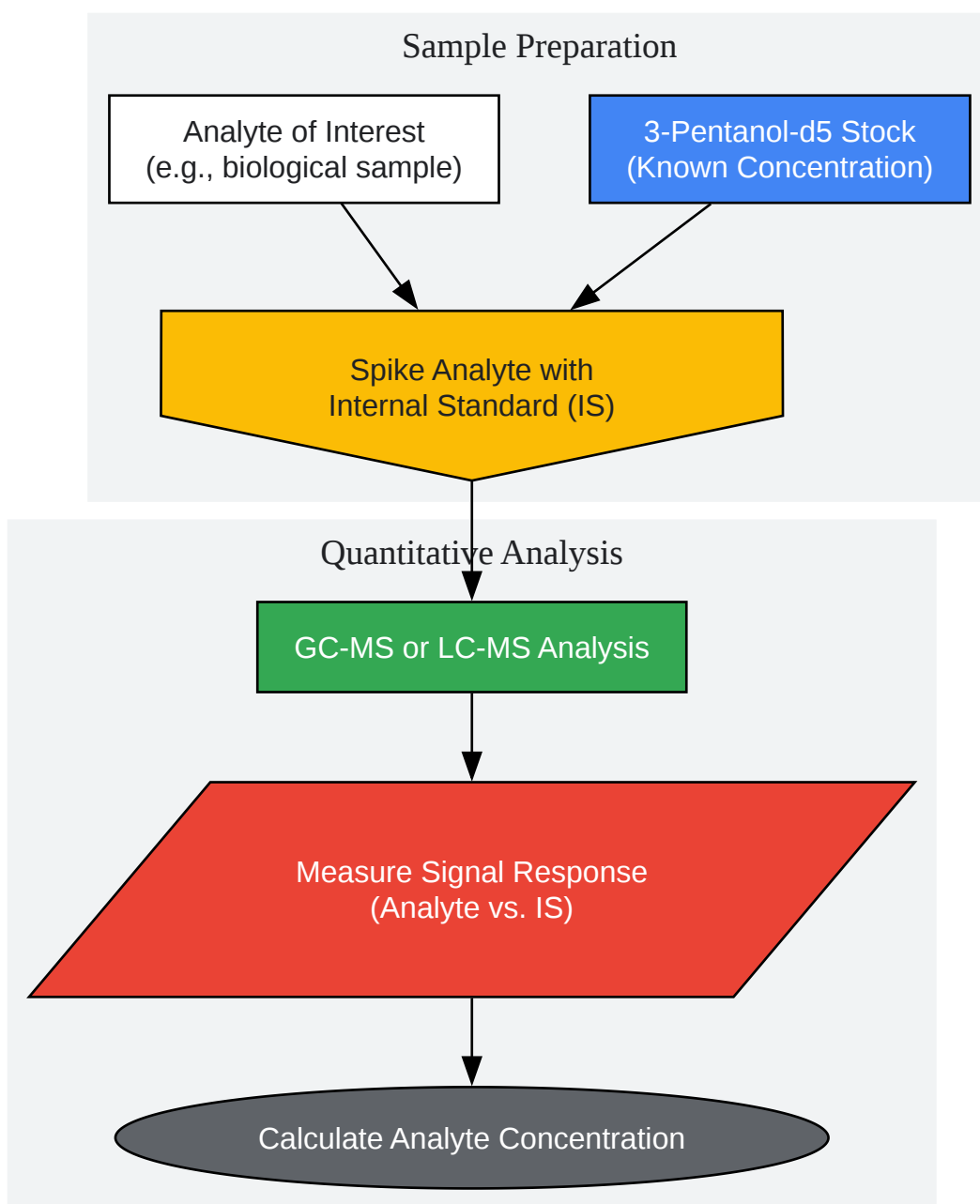
Visualizations

The following diagrams illustrate the experimental workflow and the logical application of **3-Pentanol-d5** as an internal standard.



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Caption: Workflow for preparing **3-Pentanol-d5** stock solution.



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Caption: Use of **3-Pentanol-d5** as an internal standard.

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- To cite this document: BenchChem. [Application Notes & Protocols: Preparation of 3-Pentanol-d5 Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605733/docs#application-notes-protocols-preparation-of-3-pentanol-d5-stock-solutions\]](https://www.benchchem.com/product/b15605733/docs#application-notes-protocols-preparation-of-3-pentanol-d5-stock-solutions)

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